

Penicillin G potassium MIC values across bacterial species

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Penicillin G Potassium

CAS No.: 113-98-4

Cat. No.: S001851

Get Quote

MIC Data and Susceptibility by Species

The table below consolidates specific MIC and susceptibility information found in the search results.

Bacterial Species/Group	Reported MIC or Susceptibility	Context / Conditions	Source
Staphylococcus lugdunensis	67% susceptible (33% resistant) [1]	Clinical isolates; resistance primarily mediated by <i>blaZ</i> gene [1].	[1]

| Penicillin-susceptible *S. pneumoniae* | MIC < 0.1 µg/mL [2] | Breakpoint for treating pneumococcal disease, including meningitis [2]. | [2] | | Various Environmental Gram-negative Bacteria | Isolates showed high-level resistance (e.g., MIC for amoxicillin ≥4,096 µg/mL) [3] | Multi-drug resistant bacteria isolated from sewage water; not direct targets for Penicillin G [3]. | [3] |

Clinical Dosing Inferred from Susceptibility

The following table outlines recommended dosages of **Penicillin G potassium** for specific infections, which indirectly reflect the susceptibility of the causative organisms [4].

Infection Type	Pathogen (Susceptible Strains)	Typical Adult Dosage Regimen
Serious Infections (Pneumonia, Septicemia)	<i>Streptococcus pyogenes</i> , <i>S. pneumoniae</i>	12 - 24 million units/day IV, in divided doses every 4-6 hours [4].
Endocarditis	<i>Staphylococcus</i> species (non-penicillinase-producing)	5 - 24 million units/day IV, in divided doses every 4-6 hours [4].
Meningitis	<i>S. pneumoniae</i> (with MIC < 0.1 µg/mL)	Up to 24 million units/day IV [4]. IDSA recommends 24 million units/day in divided doses every 4 hours [4].
Anthrax	<i>Bacillus anthracis</i> (penicillin-susceptible)	Minimum of 8 million units/day IV, in divided doses every 6 hours [4].

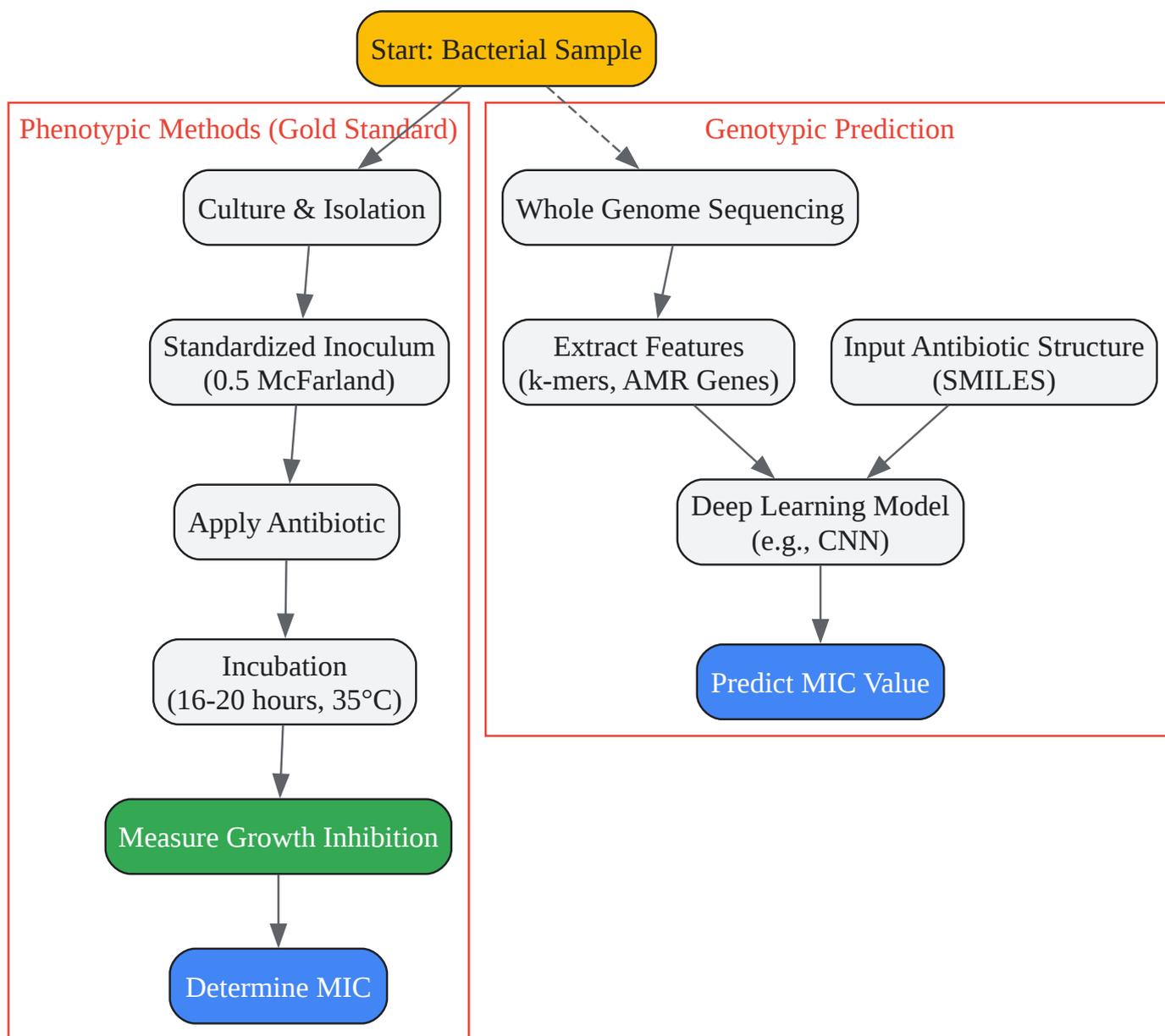
Experimental Methodologies for MIC Determination

The search results detailed several methods for determining MIC, ranging from standard techniques to novel technologies.

- **Standard Phenotypic Methods [1]:**
 - **Disc Diffusion:** Performed using either 1 U (EUCAST standard) or 10 U (CLSI standard) penicillin G discs on Mueller-Hinton agar. Zone-edge appearance (fuzzy vs. sharp) can help interpret results for staphylococci [1].
 - **MIC Determination:** Broth microdilution or use of a **Penicillin G Etest** strip on Mueller-Hinton agar is used to determine the precise MIC value [1].
 - **Nitrocefin Test:** A rapid test for detecting β -lactamase (penicillinase) production, which is a key mechanism of resistance [1].
- **Genomic Prediction Models [5]:**
 - **Method:** Advanced deep learning models (e.g., Convolutional Neural Networks) can predict MIC values by integrating **bacterial genomic data** (e.g., k-mer features, AMR genes) with the **molecular structure of the antibiotic** (represented as SMILES strings) [5].

- **Workflow:** This approach bypasses the need for initial culturing, using existing databases of whole genome sequences and corresponding laboratory-derived MIC values to train predictive models [5].
- **Novel Biosensor Technology [6]:**
 - **Principle:** A paper-based organic field-effect transistor (OFET) platform is being developed for rapid Antimicrobial Susceptibility Testing (AST). It measures **protons generated by bacterial metabolic activity** as an indicator of viability under antibiotic exposure [6].
 - **Advantage:** This method can provide real-time, quantitative data on antibiotic efficacy and is particularly useful for analyzing biofilm-forming pathogens, which are often more resistant than their planktonic counterparts [6].

The workflow for MIC determination and prediction, incorporating both standard and advanced methods, can be visualized as follows:



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Evaluation of penicillin G susceptibility testing methods for ... [pmc.ncbi.nlm.nih.gov]
2. Penicillin G Potassium - an overview [sciencedirect.com]
3. Antibiotic resistance patterns of environmental bacteria ... [frontiersin.org]
4. Penicillin G Potassium Dosage Guide + Max Dose ... [drugs.com]
5. Integrating genomic and molecular data to predict ... [nature.com]
6. Rapid and sensitive antimicrobial susceptibility testing of ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Penicillin G potassium MIC values across bacterial species].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b001851#penicillin-g-potassium-mic-values-across-bacterial-species>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com